

Navigating the Disposal of MM-102: A Procedural Guide

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Compound of Interest

Compound Name: MM-102

Cat. No.: B609186

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Proper management and disposal of laboratory reagents are paramount to ensuring a safe research environment and maintaining regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **MM-102**, tailored for researchers, scientists, and drug development professionals.

Important Note: The identifier "**MM-102**" can refer to different chemical products with distinct hazard profiles. It is crucial to identify the specific product you are using by referencing the CAS number on your container and its accompanying Safety Data Sheet (SDS).

- **MM-102** (CAS 1417329-24-8): A research chemical that is not classified as hazardous under the Globally Harmonized System (GHS).
- **MM-102** trifluoroacetate: This salt form is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1]
- CUROX®M-102: A combustible liquid identified as 2-Butanone, peroxide, which causes severe skin burns and eye damage, among other hazards.[2]
- Magic Metallics **MM-102**: An art product containing copper and silica.[3]

This guide will focus on the research chemicals **MM-102** (CAS 1417329-24-8) and its more hazardous trifluoroacetate salt. Always consult your institution's Environmental Health and Safety (EHS) office for specific local regulations.[4][5]

Essential Safety and Handling Protocols

Before handling or disposing of **MM-102**, ensure you are in a well-ventilated area, preferably within a chemical fume hood.^{[6][7]} Adherence to standard laboratory safety practices is essential.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.^[8]
- Hand Protection: Use appropriate chemical-resistant gloves.^{[6][8]} Nitrile or butyl rubber gloves are often recommended, but always check the manufacturer's SDS for specific guidance.^[2]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^{[6][8]}

Quantitative and Safety Data Summary

The following table summarizes key data for the common research forms of **MM-102**.

Property	MM-102	MM-102 trifluoroacetate
CAS Number	1417329-24-8	Not explicitly listed, substance CAS is the same
Molecular Formula	C35H49F2N7O4 (as free base)	C37H50F5N7O6 or C35H49F2N7O4.CF3CO2H ^[1]
Molecular Weight	Not specified in search results	783.83 g/mol ^[1]
GHS Hazard Class	Not classified as hazardous	Acute toxicity, Oral (Category 4); Acute and Chronic aquatic toxicity (Category 1) ^[1]
Hazard Statements	None	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects. ^[1]
Storage Temperature	Store at 4°C or as listed on the product insert. ^[8]	Keep in a cool, well-ventilated area. ^[1]

Step-by-Step Disposal Procedures

Disposal methods vary significantly based on the form of **MM-102** and the nature of the waste (e.g., pure compound, contaminated labware, or aqueous solution).

Protocol 1: Disposal of MM-102 (Non-Hazardous)

This procedure applies to **MM-102** with CAS 1417329-24-8, which is not classified as hazardous.

- Unused Product:
 - Collect the solid waste in a clearly labeled, sealed container.
 - While not classified as hazardous, do not dispose of it in the regular trash or down the drain.
 - Arrange for disposal through your institution's chemical waste program.
- Contaminated Labware (Gloves, Pipette Tips, etc.):
 - Place lightly contaminated disposable items, such as gloves and paper towels, into a designated container for chemical waste.[\[9\]](#)
 - For contaminated glassware, rinse it with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as chemical waste.[\[10\]](#)
 - After decontamination, the glassware can typically be washed and reused.
- Aqueous Solutions:
 - Do not discharge aqueous solutions containing **MM-102** into the sanitary sewer.
 - Collect all aqueous waste in a sealed, properly labeled container.
 - Segregate aqueous waste from organic solvent waste.[\[10\]](#)

Protocol 2: Disposal of MM-102 trifluoroacetate (Hazardous)

This procedure applies to the trifluoroacetate salt, which is harmful and toxic to aquatic life.^[1]

- Unused Product and Contaminated Solids:
 - This is considered hazardous waste. All materials must be collected for disposal by a licensed hazardous waste contractor.
 - Place the unused solid product and any contaminated disposable labware (e.g., weigh boats, wipes) into a designated, sealed, and clearly labeled hazardous waste container.
 - The label must identify the contents, including "**MM-102** trifluoroacetate," and list all constituents and their concentrations.^[11]
- Contaminated Labware (Glassware, etc.):
 - Rinse contaminated reusable glassware three times with an appropriate solvent.^[10]
 - Collect all three rinses in a container designated for halogenated or non-halogenated solvent waste, as appropriate. This rinsate is considered hazardous waste.
 - Once triple-rinsed, the container may be considered "empty" under RCRA regulations and can be recycled or disposed of as non-hazardous waste, though labels should be removed or defaced.^[10]
- Liquid Waste (Solutions):
 - Collect all liquid waste containing **MM-102** trifluoroacetate in a compatible, leak-proof container with a secure cap.^[10]
 - Label the container "Hazardous Waste" and list all chemical constituents.
 - Store the waste container in a designated satellite accumulation area.
 - Arrange for pickup through your institution's EHS department.

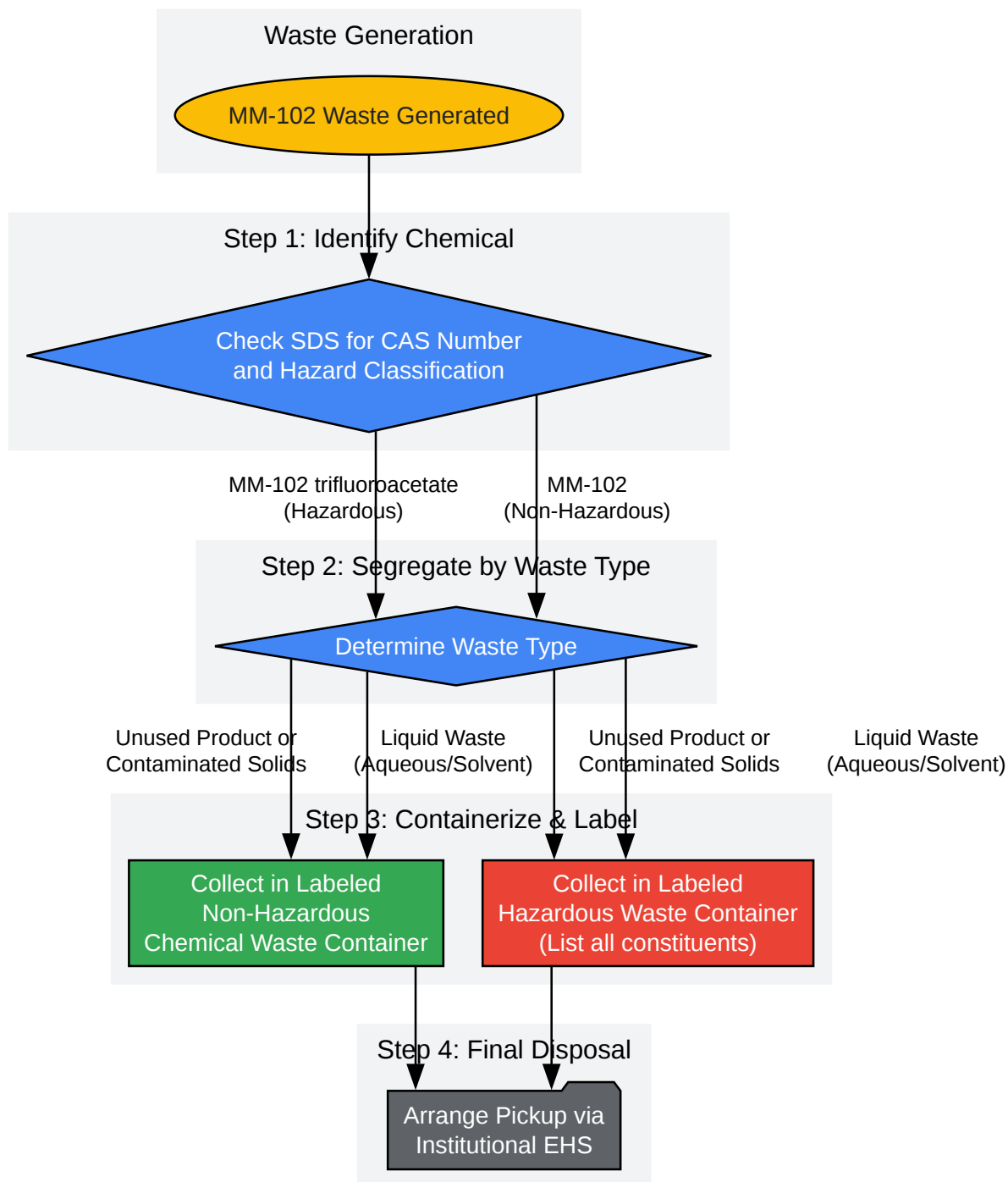
Spill and Emergency Procedures

In the event of a spill, follow these procedures immediately.

- Containment:
 - For solid spills, cover with a plastic sheet to minimize spreading.[\[8\]](#) Avoid creating dust.
 - For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or diatomite).[\[6\]](#)[\[7\]](#)
- Cleanup:
 - Wearing appropriate PPE, mechanically pick up or scoop the contained material into a suitable container for disposal.[\[8\]](#)
 - Clean the contaminated surface thoroughly.[\[8\]](#)
- First Aid:
 - Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing.[\[1\]](#)[\[6\]](#)
 - Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[\[1\]](#)[\[6\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)[\[6\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or physician.[\[1\]](#)

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **MM-102** waste streams.



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Caption: Logical workflow for **MM-102** waste segregation and disposal.

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